

2-(Trimethylsilyl)ethanol molecular weight and formula

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Compound of Interest

Compound Name: 2-(Trimethylsilyl)ethanol

Cat. No.: B050070

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A Technical Guide to 2-(Trimethylsilyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **2-(Trimethylsilyl)ethanol**, a versatile reagent used in organic synthesis, particularly as a protecting group for various functional groups.

Core Chemical Properties

2-(Trimethylsilyl)ethanol, also known as (2-Hydroxyethyl)trimethylsilane, is a clear, colorless liquid.^{[1][2]} Its primary utility in complex molecule synthesis stems from its role as a protecting reagent for carboxyl, phosphoryl, hydroxyl, and amino groups.^[1]

Quantitative Data Summary

The fundamental molecular properties of **2-(Trimethylsilyl)ethanol** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

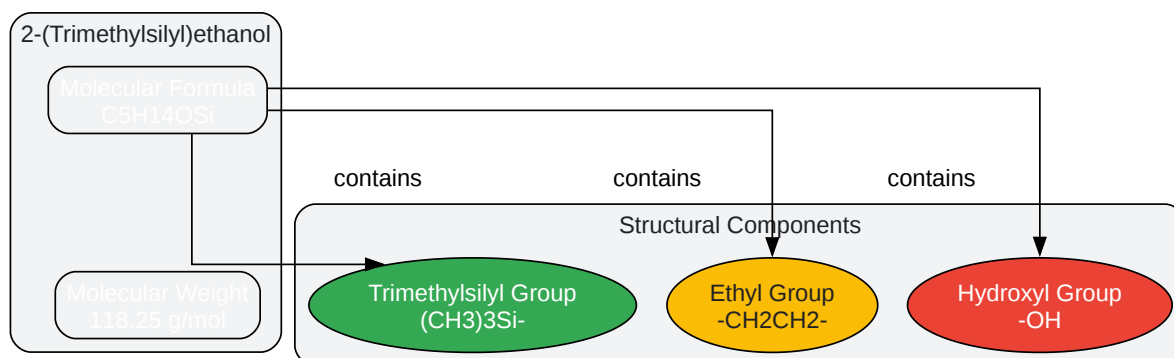
Property	Value	References
Molecular Formula	C5H14OSi	[1] [2] [3] [4] [5]
Alternate Formula	(CH3)3SiCH2CH2OH	[3]
Molecular Weight	118.25 g/mol	[1] [2] [3] [4] [5] [6]
CAS Number	2916-68-9	[1] [3] [4]
Density	0.825 g/mL at 25 °C	[1] [5]
Boiling Point	71-73 °C at 35 mmHg	[1] [2] [5]
Refractive Index	n20/D 1.423	[1] [2] [5]

Experimental Protocols

The user's request for detailed experimental protocols is best addressed by consulting established chemical synthesis literature and supplier-provided documentation. The preparation and use of **2-(Trimethylsilyl)ethanol** as a protecting group, for instance, involves standard organic chemistry techniques. Specific protocols are highly dependent on the substrate and the desired transformation. For purification, methods such as fractional distillation are typically employed.

Logical Relationships

The relationship between the compound's name, formula, and constituent parts can be visualized to clarify its structure.



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Figure 1: Hierarchical relationship of **2-(Trimethylsilyl)ethanol**'s properties.

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References

- 1. 2-(Trimethylsilyl)ethanol | 2916-68-9 [chemicalbook.com]
- 2. chemimpex.com [chemimpex.com]
- 3. scbt.com [scbt.com]
- 4. 2-(trimethylsilyl)ethanol [stenutz.eu]
- 5. chembk.com [chembk.com]
- 6. 2-(Trimethylsilyl)ethanol | C₅H₁₄OSi | CID 18013 - PubChem [pubchem.ncbi.nlm.nih.gov]
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